

Application Note: GC-MS Analysis of 4-Bromo-3-chloroaniline

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Compound of Interest

Compound Name: *4-Bromo-3-chloroaniline*

Cat. No.: *B1265746*

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Audience: Researchers, scientists, and drug development professionals.

Introduction

4-Bromo-3-chloroaniline is an aromatic amine of interest in various fields, including pharmaceutical and chemical synthesis. Accurate and sensitive quantification of this compound is crucial for process monitoring, quality control, and research applications. Gas Chromatography-Mass Spectrometry (GC-MS) provides a robust and reliable analytical method for the determination of **4-Bromo-3-chloroaniline**. This document outlines a detailed protocol for the analysis of **4-Bromo-3-chloroaniline** using GC-MS, including sample preparation, instrument parameters, and data analysis.

Experimental Protocols

Sample Preparation (Liquid-Liquid Extraction)

This protocol is adapted from established methods for aniline derivatives and is suitable for samples in an aqueous matrix.[\[1\]](#)[\[2\]](#)

Reagents and Materials:

- **4-Bromo-3-chloroaniline** (analytical standard)
- Methanol (HPLC grade)

- Dichloromethane (DCM, pesticide residue grade)
- Sodium sulfate (anhydrous)
- 1 M Sodium hydroxide (NaOH)
- 1 M Hydrochloric acid (HCl)
- Deionized water
- Volumetric flasks, separatory funnel, pipettes, and standard laboratory glassware

Procedure:

- Standard Preparation:
 - Prepare a stock solution of **4-Bromo-3-chloroaniline** in methanol at a concentration of 1000 µg/mL.
 - Perform serial dilutions of the stock solution with methanol to prepare a series of calibration standards at concentrations ranging from 1 µg/mL to 100 µg/mL.
- Sample Extraction:
 - For a 100 mL aqueous sample, adjust the pH to >11 with 1 M NaOH.[\[1\]](#)
 - Transfer the sample to a 250 mL separatory funnel.
 - Add 30 mL of dichloromethane to the separatory funnel and shake vigorously for 2 minutes, periodically venting the funnel.
 - Allow the layers to separate for at least 10 minutes.
 - Drain the lower organic layer (DCM) into a clean flask.
 - Repeat the extraction two more times with fresh 30 mL portions of dichloromethane.
 - Combine the three organic extracts.

- Drying and Concentration:
 - Pass the combined extract through a funnel containing anhydrous sodium sulfate to remove any residual water.
 - Concentrate the extract to a final volume of 1 mL using a gentle stream of nitrogen gas in a warm water bath.
 - The sample is now ready for GC-MS analysis.

GC-MS Instrumentation and Parameters

The following instrumental parameters can be used as a starting point and should be optimized for the specific instrument being used.

| Parameter | Setting |
|----------------------|--|
| Gas Chromatograph | |
| Column | DB-5ms, 30 m x 0.25 mm ID, 0.25 µm film thickness (or equivalent non-polar column) [3] |
| Injection Volume | 1 µL |
| Injection Mode | Splitless |
| Injector Temperature | 250 °C |
| Oven Program | Initial temperature 80 °C, hold for 2 min, ramp to 280 °C at 10 °C/min, hold for 5 min |
| Carrier Gas | Helium at a constant flow rate of 1.0 mL/min |
| Mass Spectrometer | |
| Ionization Mode | Electron Ionization (EI) at 70 eV |
| Ion Source Temp. | 230 °C |
| Quadrupole Temp. | 150 °C |
| Acquisition Mode | Full Scan (m/z 50-300) and/or Selected Ion Monitoring (SIM) |
| SIM Ions | Quantifier: 207, Qualifiers: 205, 209 [4] |

Data Presentation

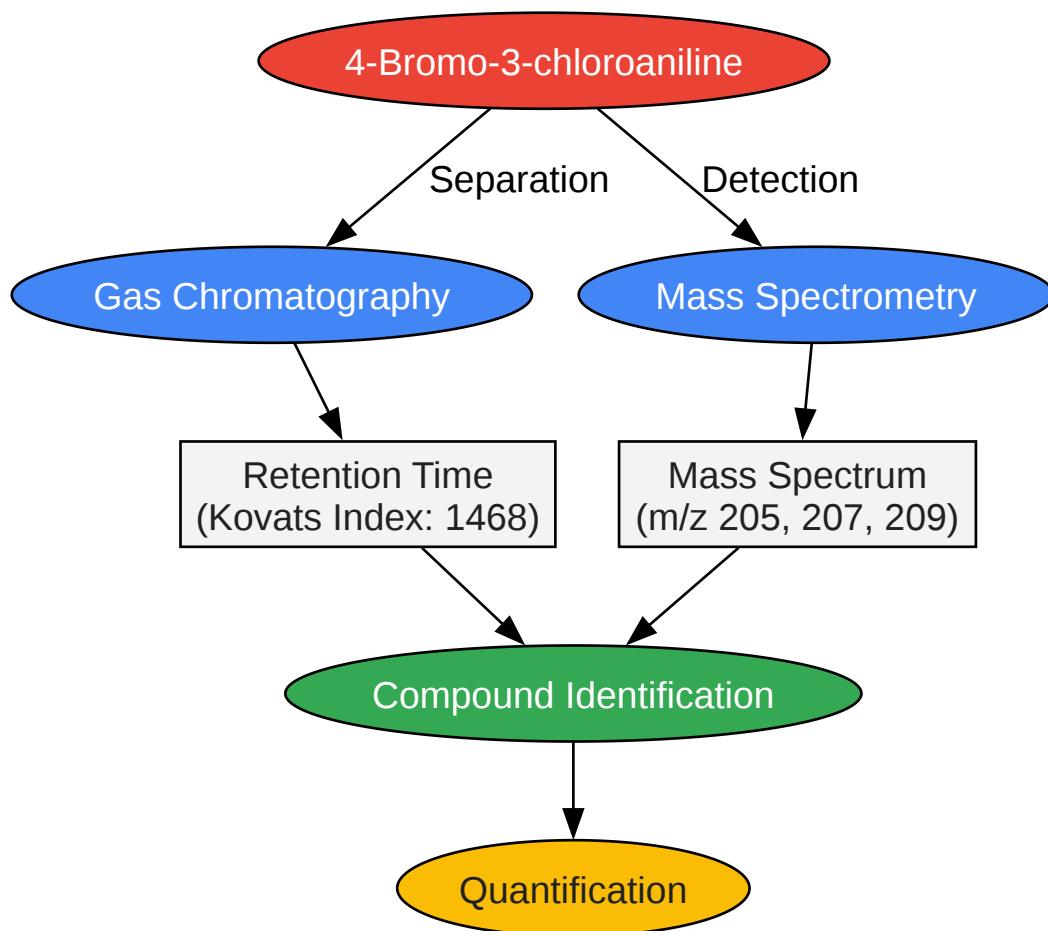
Quantitative Data Summary

The following table summarizes key quantitative parameters for the GC-MS analysis of **4-Bromo-3-chloroaniline**.

| Parameter | Value | Reference |
|------------------------------|---------------------------------------|---|
| Molecular Weight | 206.47 g/mol | [4] [5] |
| Kovats Retention Index | 1468 (on a standard non-polar column) | [3] [4] |
| Primary Quantifier Ion (m/z) | 207 | [4] |
| Qualifier Ions (m/z) | 205, 209 | [4] |

Mandatory Visualization

Experimental Workflow



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